

Disperse Blue 165:1: A Technical Examination of a Single Azo Dye

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Compound of Interest

Compound Name: Disperse blue 165:1

Cat. No.: B15557020

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Abstract

Disperse Blue 165:1 (C.I. 113357) is a synthetic organic dye belonging to the single azo class, characterized by the presence of one azo ($-N=N-$) group which acts as the primary chromophore.^[1] This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and analytical characterization. Detailed experimental protocols for its synthesis and analysis are presented. Furthermore, this document addresses the toxicological considerations relevant to the azo dye class, a critical aspect for researchers, scientists, and drug development professionals. While specific biological signaling pathway data for **Disperse Blue 165:1** is not available in public literature, a generalized metabolic pathway for azo dyes is described and visualized.

Chemical Identity and Physicochemical Properties

Disperse Blue 165:1 is chemically distinct from its related compound, Disperse Blue 165 (C.I. 11077), although they share a similar structural backbone and application profile.^[2] The key identifiers and properties are summarized below for clarity and comparison.

Table 1: Chemical Identification of **Disperse Blue 165:1** and Disperse Blue 165

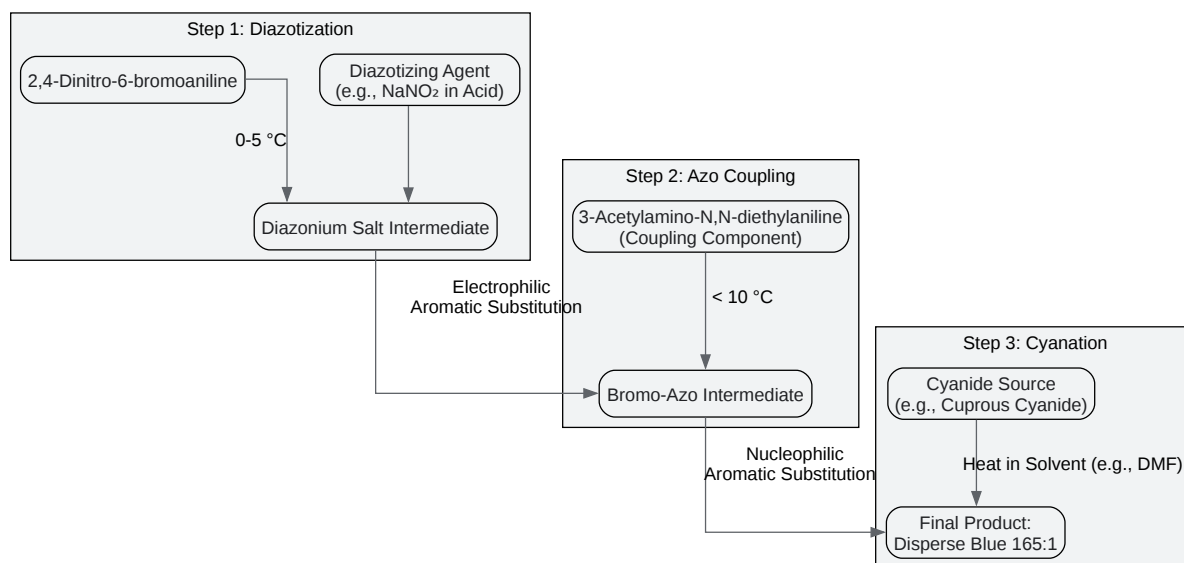
Property	Disperse Blue 165:1	Disperse Blue 165
C.I. Name	C.I. Disperse Blue 165:1	C.I. Disperse Blue 165
C.I. Number	113357[1]	11077[3]
CAS Number	86836-00-2[1]	41642-51-7[2][3]
Molecular Formula	C ₂₄ H ₂₁ N ₇ O ₅ [1]	C ₂₀ H ₁₉ N ₇ O ₃ [2][3]
Molecular Weight	487.47 g/mol [1]	405.41 g/mol [2][3]
Chemical Class	Single Azo Dye[1]	Monoazo Dye[2][3]

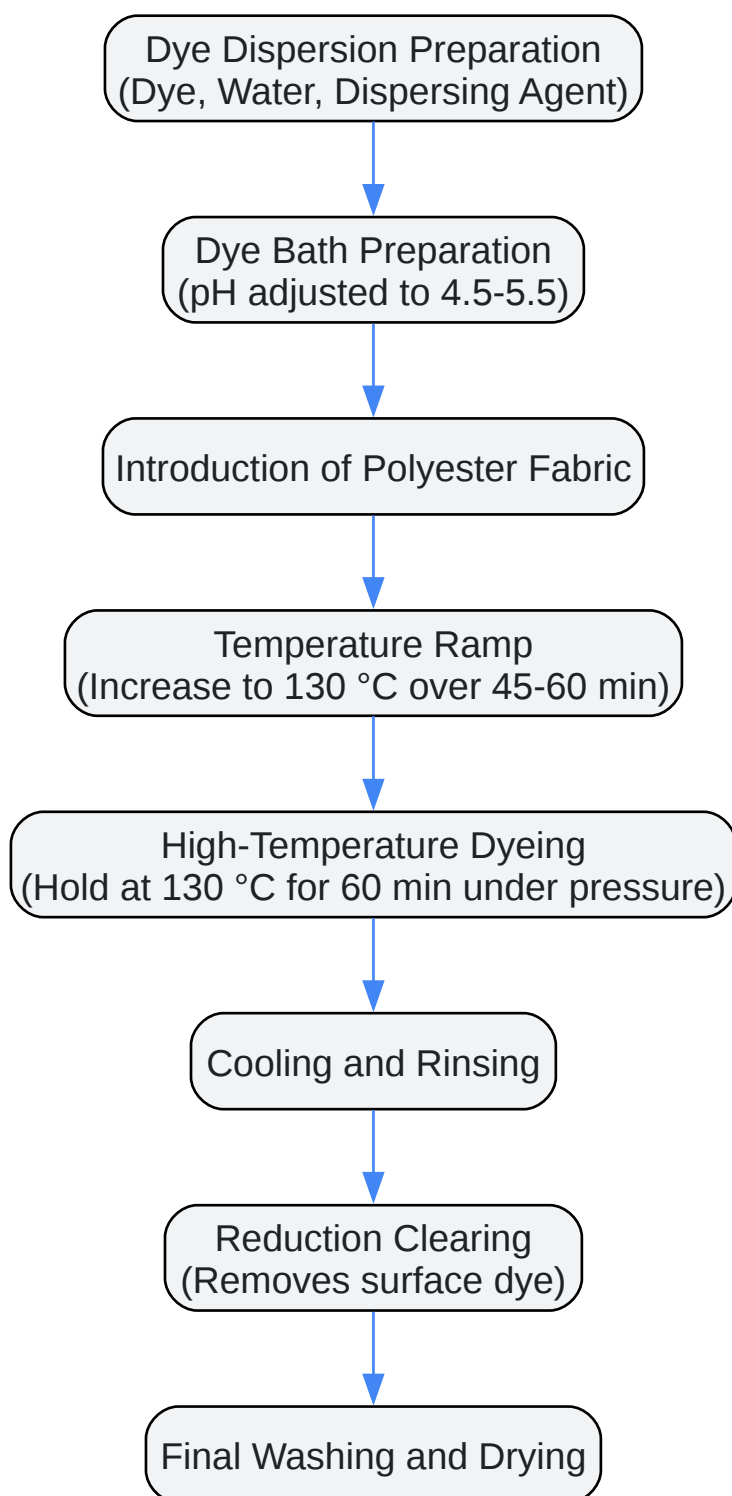
Table 2: Physicochemical Properties

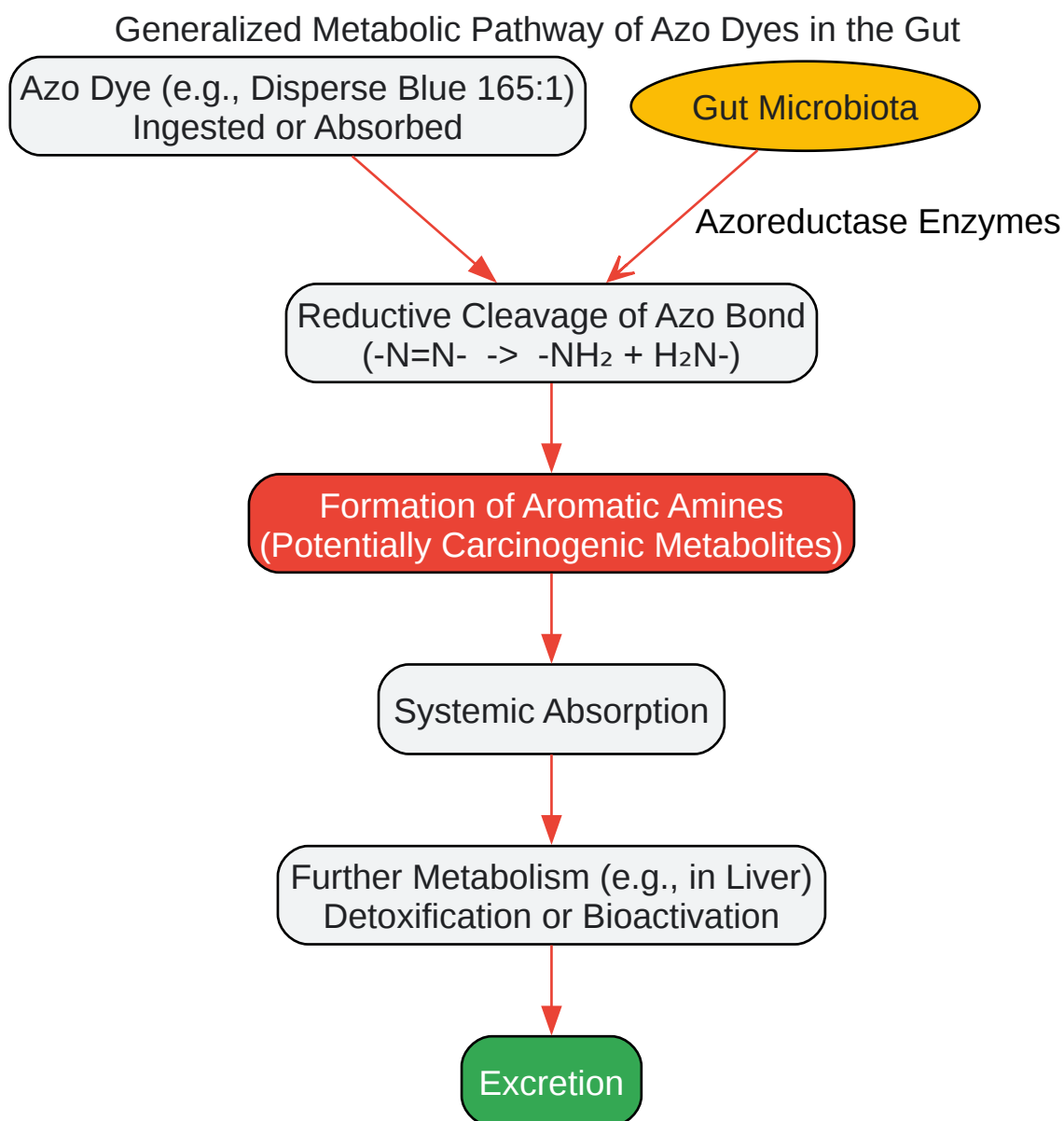
Property	Disperse Blue 165:1	Disperse Blue 165
Appearance	Dark blue powder[1]	Dark blue powder[2][3]
Melting Point	No data available	257-259 °C[2][3]
Boiling Point (Predicted)	698.9 °C at 760 mmHg[4]	691.2 ± 55.0 °C[2][3]
Density (Predicted)	1.37 g/cm ³ [4]	1.28 ± 0.1 g/cm ³ [2][3]
Solubility	No data available	Insoluble in water; Soluble in acetone[2][3][5]
λ _{max} (Absorbance Maximum)	No specific data available	~570 nm (in aqueous solution) [6]

Synthesis and Manufacturing

The synthesis of **Disperse Blue 165:1**, like other related azo dyes, is a multi-step process involving diazotization, azo coupling, and a subsequent nucleophilic substitution (cyanation).[1]
[7]







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References

- 1. worlddyevariety.com [worlddyevariety.com]

- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. sdinternational.com [sdinternational.com]
- 6. benchchem.com [benchchem.com]
- 7. Disperse Blue 165:1 | 86836-00-2 [chemicalbook.com]
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